

2-hydroxy-4-methylphenyl dodecyl ketoxime properties

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *1-(2-Hydroxy-4-methylphenyl)-1-dodecanone oxime*

CAS No.: 40867-42-3

Cat. No.: B12005069

[Get Quote](#)

The Complete Technical Guide to 2-Hydroxy-4-methylphenyl Dodecyl Ketoxime in Hydrometallurgy

Executive Summary

In the landscape of hydrometallurgical solvent extraction (SX), the architectural tuning of chelating agents dictates the efficiency of transition metal recovery. 2-hydroxy-4-methylphenyl dodecyl ketoxime—formally identified as **1-(2-hydroxy-4-methylphenyl)-1-dodecanone oxime**—is a highly lipophilic, moderate-strength ketoxime extractant. Designed primarily for the Solvent Extraction-Electrowinning (SX-EW) of copper(II) from acidic and ammoniacal leach solutions, this molecule bridges the gap between the rapid kinetics of aldoximes and the superior physical phase-separation properties of traditional ketoximes.

As a Senior Application Scientist, I have structured this whitepaper to move beyond basic chemical descriptions. We will dissect the causality behind its structural design, the thermodynamics of its extraction mechanism, and the self-validating protocols required for its synthesis and industrial evaluation.

Structural Chemistry & Physicochemical Profiling

To understand how an extractant behaves in a continuous mixer-settler circuit, we must first deconstruct its molecular architecture. The efficacy of **1-(2-hydroxy-4-methylphenyl)-1-dodecanone oxime** (CAS: 40867-42-3) relies on three distinct functional zones:

- **The Chelation Core (Ortho-Hydroxy Ketoxime):** The proximity of the phenolic hydroxyl group (at C2) to the oxime nitrogen (at C1) creates a bidentate ligand. Upon deprotonation of the phenol, two extractant molecules coordinate a single ion to form a highly stable, neutrally charged square-planar complex.
- **The Electronic Modifier (4-Methyl Group):** The nomenclature of this molecule contains a fascinating nuance. While named as a 4-methylphenyl derivative relative to the oxime, in IUPAC phenol nomenclature, this is a 5-methylphenol derivative (2-[(E)-N-hydroxy-C-undecylcarbonimidoyl]-5-methylphenol)[1]. The methyl group sits para to the oxime and meta to the hydroxyl. This electron-donating group slightly increases the electron density on the phenolic oxygen, fine-tuning its to ensure it is a moderate-strength extractant—strong enough to extract copper at pH 1.8, but weak enough to be stripped by standard spent electrolyte (150 g/L) without requiring chemical modifiers[2].
- **The Lipophilic Tail (Undecyl Chain):** The 11-carbon aliphatic chain attached to the oxime carbon (forming the 12-carbon dodecanone backbone) provides massive lipophilicity. This is not merely a solubility tag; the steric bulk of this specific chain length suppresses "third-phase" formation (emulsions) by preventing the planar metal-ligand complexes from stacking and precipitating out of the aliphatic kerosene diluent.

Table 1: Physicochemical Profile

Property	Value
Common Name	1-(2-hydroxy-4-methylphenyl)-1-dodecanone oxime
IUPAC Name	2-[(E)-N-hydroxy-C-undecylcarbonimidoyl]-5-methylphenol
CAS Registry Number	40867-42-3

| Molecular Formula |

| | Molecular Weight | 305.46 g/mol | | Monoisotopic Mass | 305.23547 Da | | EPA SRS DTXSID | DTXSID0067973 (Class Analog)[3] |

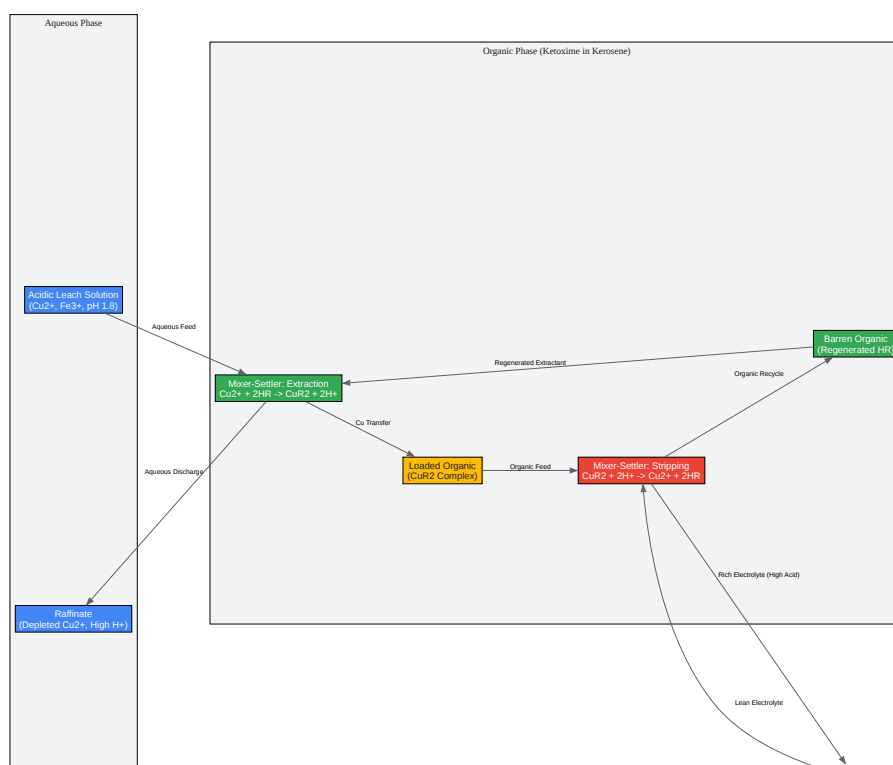
Mechanism of Action: Coordination & Solvent Extraction

The core mechanism of this ketoxime is a pH-dependent thermodynamic equilibrium. The extraction of copper from an aqueous leach solution into the organic phase is governed by the following equation:

Because the reaction liberates two protons, the extraction efficiency is inversely proportional to the acid concentration. Ketoximes exhibit a remarkable selectivity for copper over iron (

)[4]. The steric hindrance provided by the methyl group and the ketoxime backbone prevents the octahedral coordination preferred by

, effectively locking iron out of the organic phase.



[Click to download full resolution via product page](#)

Figure 1: Continuous Solvent Extraction-Electrowinning (SX-EW) loop utilizing ketoxime extractants.

Synthesis Protocol: A Self-Validating Workflow

The industrial synthesis of **1-(2-hydroxy-4-methylphenyl)-1-dodecanone oxime** is achieved via a two-step process: Friedel-Crafts acylation followed by phase-transfer catalyzed oximation[5].

Step 1: Friedel-Crafts Acylation

- Reagents: Charge a dry reactor with 1.0 molar equivalent of m-cresol (3-methylphenol) and 1.2 equivalents of anhydrous aluminum chloride () in a halocarbon solvent (e.g., tetrachloroethylene).
- Reaction: Slowly add 1.0 equivalent of dodecanoyl chloride. The directs the acylation to the position ortho to the hydroxyl and para to the methyl group.
- Reflux: Heat the mixture to 120°C for 6 hours.
- Quench: Quench with ice-cold HCl to break the aluminum complex, yielding the intermediate: 1-(2-hydroxy-4-methylphenyl)-1-dodecanone.

Step 2: Phase-Transfer Oximation

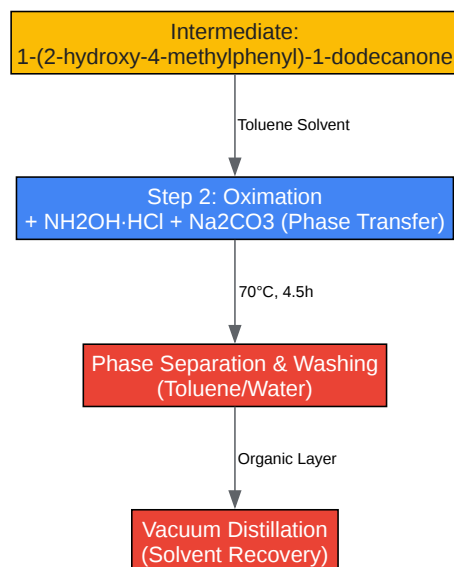
- System Setup: Dissolve the intermediate ketone in toluene. Add a phase-transfer catalyst (e.g., sodium octanoate or isooctanoic acid) to facilitate the reaction between the organic ketone and the aqueous hydroxylamine[5].
- Reagents: Add 1.3 equivalents of hydroxylamine hydrochloride () and 0.85 equivalents of sodium carbonate () dissolved in water. The neutralizes the HCl, liberating free hydroxylamine.
- Reaction: Agitate vigorously at 70°C for 4.5 hours.
- Separation: Allow phase separation. Wash the toluene layer with deionized water until the aqueous discharge reaches a neutral pH.
- Recovery: Distill the toluene under vacuum to yield the final ketoxime product.

Validation Check: Perform FTIR spectroscopy on the final product. The synthesis is only validated if the intense ketone carbonyl stretch (

) at $\sim 1650\text{ cm}^{-1}$ has completely disappeared, replaced by a broad hydroxyl stretch (

) at 3200-3400 cm^{-1} and a distinct oxime (

) stretch at $\sim 1600 \text{ cm}^{-1}$.



[Click to download full resolution via product page](#)

Figure 2: Two-step synthetic workflow for **1-(2-hydroxy-4-methylphenyl)-1-dodecanone oxime**.

Experimental Protocol: Liquid-Liquid Extraction (LLE) Isotherm Determination

To evaluate the metallurgical performance of this ketoxime, we must generate a McCabe-Thiele diagram. This requires constructing an extraction isotherm by varying the Organic-to-Aqueous (O:A) ratio.

Methodology:

- Preparation: Prepare a 10% (v/v) solution of the ketoxime in an aliphatic diluent (e.g., Escald 110). Prepare a synthetic aqueous leach solution containing 2.0 g/L

and 2.0 g/L

adjusted to pH 1.8 with

.
- Contacting: In a series of separatory funnels, combine the organic and aqueous phases at varying O:A ratios (e.g., 1:4, 1:2, 1:1, 2:1, 4:1).
- Equilibration: Shake vigorously via a mechanical wrist-action shaker for exactly 5 minutes at 25°C to ensure chemical equilibrium.
- Phase Separation: Allow the phases to separate for 3 minutes. Record the phase break time (kinetics of coalescence).
- Analysis: Extract aliquots from both the organic and aqueous phases. Analyze the copper and iron concentrations using Atomic Absorption Spectroscopy (AAS).

Validation Check (Mass Balance): The protocol is self-validating. For every funnel, calculate the mass balance:

. A variance beyond 2% indicates either third-phase formation, volumetric pipetting errors, or solvent evaporation, rendering the data point invalid.

Comparative Performance Data

How does **1-(2-hydroxy-4-methylphenyl)-1-dodecanone oxime** stack up against industry standards? Ketoximes (like this molecule and LIX 84) are moderate extractants compared to aldoximes (like LIX 860)[2]. While aldoximes extract copper at lower pH values, they bind the metal so tightly that they require chemical modifiers (like tridecanol) to allow stripping. Our dodecyl ketoxime strikes a perfect thermodynamic balance, requiring no modifiers.

Table 2: Comparative Extraction Metrics (Hydrometallurgical Baselines) | Extractant Class | Reagent Analog | Cu Extraction

| Cu/Fe Selectivity | Stripping Modifier Required? | | :--- | :--- | :--- | :--- | :--- | | Ketoxime | 2-hydroxy-4-methylphenyl dodecyl ketoxime | ~1.8 - 2.0 | > 300:1 | No | | Ketoxime | LIX 84-I (Nonylacetophenone oxime) | ~1.8 - 1.9 | > 300:1 | No | | Aldoxime | LIX 860N-I (Nonylsalicylaldoxime) | ~1.2 - 1.4 | ~ 50:1 | Yes |

(Note: Data extrapolated from class-specific behavior of hydroxy ketoximes versus aldoximes in standard sulfate media[4],[2]).

References

- US Environmental Protection Agency (EPA). "Ethanone, 1-(2-hydroxy-4-methylphenyl)-, oxime - Substance Details - SRS". epa.gov.
- PubChemLite. "**1-(2-hydroxy-4-methylphenyl)-1-dodecanone oxime** (C19H31NO2)". uni.lu.
- Taylor & Francis. "Investigation of Aldoxime-Ketoxime Solvent Mixtures for Selective Copper Extraction: In-Depth Performance Evaluation Through RSM, Slope Method Mechanism Determination, Ex(%) - pH and McCabe-Thiele Diagrams". tandfonline.com.
- 911 Metallurgist. "SX Solvent Extraction Process Principles Theory". 911metallurgist.com.
- Google Patents. "CN112250597A - Green synthesis method of 2-hydroxy-5-nonyl acetophenone oxime". google.com.
- Sigma-Aldrich. "CAS 40867-42-3 | **1-(2-HYDROXY-4-METHYLPHENYL)-1-DODECANONE OXIME**". sigmaaldrich.cn.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. PubChemLite - 1-(2-hydroxy-4-methylphenyl)-1-dodecanone oxime (C19H31NO2) [pubchemlite.lcsb.uni.lu]
- 2. SX Solvent Extraction Process Principles Theory - 911Metallurgist [911metallurgist.com]
- 3. Substance Registry Services | US EPA [cdxapps.epa.gov]
- 4. tandfonline.com [tandfonline.com]
- 5. CN112250597A - Green synthesis method of 2-hydroxy-5-nonyl acetophenone oxime - Google Patents [patents.google.com]

- To cite this document: BenchChem. [2-hydroxy-4-methylphenyl dodecyl ketoxime properties]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12005069/docs#2-hydroxy-4-methylphenyl-dodecyl-ketoxime-properties\]](https://www.benchchem.com/product/b12005069/docs#2-hydroxy-4-methylphenyl-dodecyl-ketoxime-properties)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)